

L-Hydroxyproline-d4: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Hydroxyproline-d4*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **L-Hydroxyproline-d4**, a deuterated analog of L-Hydroxyproline. This document details its physicochemical properties, its critical role as an internal standard in quantitative analysis, and the metabolic pathways of its non-deuterated counterpart. Detailed experimental protocols for its application in liquid chromatography-mass spectrometry (LC-MS) are provided, alongside visual representations of metabolic and experimental workflows to support advanced research applications.

Core Concepts: Introduction to L-Hydroxyproline and its Deuterated Analog

L-Hydroxyproline is a non-essential amino acid that is a major component of collagen, the most abundant protein in mammals.[1] It is formed through the post-translational hydroxylation of proline residues, a process crucial for the stability of the collagen triple helix.[1] The concentration of L-Hydroxyproline in biological fluids and tissues is a key biomarker for collagen turnover, with elevated levels often associated with conditions such as liver fibrosis and bone resorption.[2]

L-Hydroxyproline-d4 is a stable isotope-labeled version of L-Hydroxyproline, where four hydrogen atoms have been replaced with deuterium. This isotopic substitution results in a molecule that is chemically identical to L-Hydroxyproline but has a higher molecular weight. This property makes **L-Hydroxyproline-d4** an ideal internal standard for quantitative analysis by mass spectrometry, as it co-elutes with the unlabeled analyte but can be distinguished by its mass-to-charge ratio.

Data Presentation: Physicochemical Properties

The following table summarizes the key physicochemical properties of L-Hydroxyproline and **L-Hydroxyproline-d4**, providing a basis for their analytical differentiation and application.

Property	L-Hydroxyproline	L-Hydroxyproline-d4
Chemical Formula	C ₅ H ₉ NO ₃	C ₅ H ₅ D ₄ NO ₃
Molecular Weight	131.13 g/mol [3]	Approx. 135.15 g/mol
Exact Mass	131.058243 g/mol [3]	Approx. 135.083392 g/mol
CAS Number	51-35-4[3]	2734920-51-3
Appearance	White to off-white crystalline solid[1]	White to off-white solid
Melting Point	274 °C[4]	Not explicitly available
Water Solubility	357.8 g/L (20 °C)[4]	High
pKa ₁	1.82[5]	~1.82
pKa ₂	9.66[5]	~9.66

Experimental Protocols: Quantitative Analysis of L-Hydroxyproline in Plasma using LC-MS/MS

This section provides a detailed methodology for the quantification of L-Hydroxyproline in human plasma using **L-Hydroxyproline-d4** as an internal standard. This protocol is a composite of established methods and serves as a robust starting point for researchers.

Materials and Reagents

- L-Hydroxyproline (analytical standard)
- **L-Hydroxyproline-d4** (internal standard)
- Hydrochloric acid (HCl), 6N
- Formic acid, LC-MS grade
- Acetonitrile, LC-MS grade
- Water, LC-MS grade
- Human plasma (K2-EDTA)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

Sample Preparation

- Spiking: To 100 μL of plasma, add 10 μL of **L-Hydroxyproline-d4** internal standard solution (concentration to be optimized based on expected analyte levels, e.g., 1 $\mu\text{g/mL}$).
- Hydrolysis: Add 500 μL of 6N HCl to the plasma sample. Vortex thoroughly and incubate at 110°C for 24 hours to hydrolyze collagen and release free hydroxyproline.
- Drying: After hydrolysis, evaporate the sample to dryness under a stream of nitrogen at 60°C.
- Reconstitution: Reconstitute the dried residue in 200 μL of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Purification (Optional but Recommended): For cleaner samples, perform solid-phase extraction (SPE). Condition the SPE cartridge, load the reconstituted sample, wash with a weak organic solvent, and elute with a higher concentration of organic solvent. Evaporate the eluate and reconstitute in the initial mobile phase.

- Filtration: Filter the final sample through a 0.22 µm syringe filter before injection into the LC-MS/MS system.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: A reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 µm) is commonly used.
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up the percentage of Mobile Phase B to elute the analyte, followed by a re-equilibration step. An example gradient is as follows:
 - 0-1 min: 5% B
 - 1-5 min: 5% to 95% B
 - 5-6 min: 95% B
 - 6-6.1 min: 95% to 5% B
 - 6.1-8 min: 5% B
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - L-Hydroxyproline: Precursor ion (m/z) 132.1 → Product ion (m/z) 86.1
 - **L-Hydroxyproline-d4**: Precursor ion (m/z) 136.1 → Product ion (m/z) 90.1
- Instrument Parameters: Optimize parameters such as capillary voltage, cone voltage, collision energy, and gas flows for maximum signal intensity.

Data Analysis and Quantification

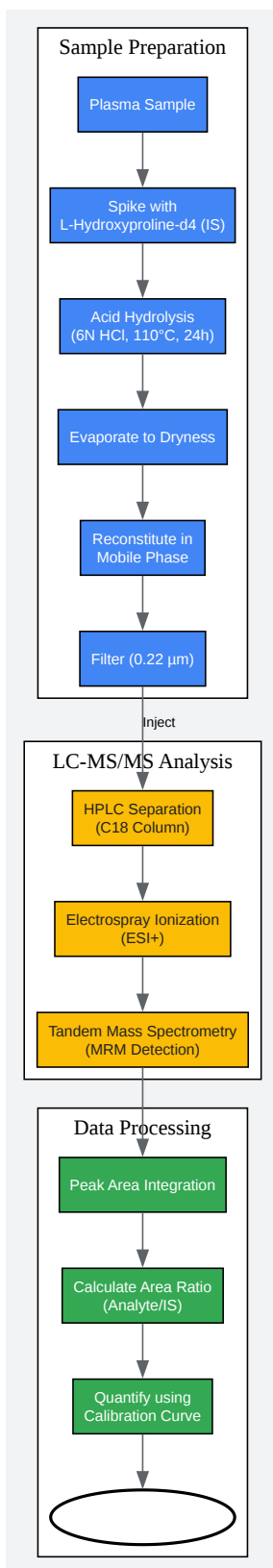
Construct a calibration curve by plotting the peak area ratio of L-Hydroxyproline to **L-Hydroxyproline-d4** against the concentration of the L-Hydroxyproline standards. The concentration of L-Hydroxyproline in the plasma samples can then be determined from this calibration curve.

Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate key biological and experimental processes related to L-Hydroxyproline.

Mammalian Metabolic Pathway of L-Hydroxyproline





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